Dihydroconiferyl Alcohol (DHCA): Comprehensive Physicochemical Profiling, Biosynthetic Pathways, and Advanced Applications

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Compound of Interest

Compound Name:	*5-(3-Hydroxypropyl)-2-methoxyphenol*
CAS No.:	*57627-75-5*
Cat. No.:	*B049062*

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Executive Summary

Dihydroconiferyl alcohol (DHCA) is a highly versatile bioaromatic compound that bridges the gap between plant physiology, cosmetic chemistry, and advanced polymer science. As a derivative of coniferyl alcohol, DHCA plays a critical role in lignin biosynthesis and acts as a potent cell division factor. Its unique molecular architecture—an asymmetrical diol featuring both an aliphatic and a phenolic hydroxyl group—confers dual functionality. This enables selective chemical modifications while retaining robust radical-scavenging capabilities. This technical guide explores the physicochemical properties, metabolic pathways, and cutting-edge applications of DHCA, providing researchers with self-validating protocols for its extraction and polymerization.

Physicochemical Profiling & Structural Causality

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The reactivity and biological efficacy of DHCA are fundamentally dictated by its molecular structure. The compound is characterized by a methoxyphenol ring substituted with a 3-hydroxypropyl chain[1].

Quantitative Data Summary

Property	Value
IUPAC Name	4-(3-hydroxypropyl)-2-methoxyphenol
Molecular Formula	C10H14O3
Molecular Weight	182.22 g/mol
Exact Mass	182.094294 Da
CAS Number	2305-13-7
Topological Polar Surface Area	49.7 Å^2
Physical State	Colorless to pale yellow solid/liquid

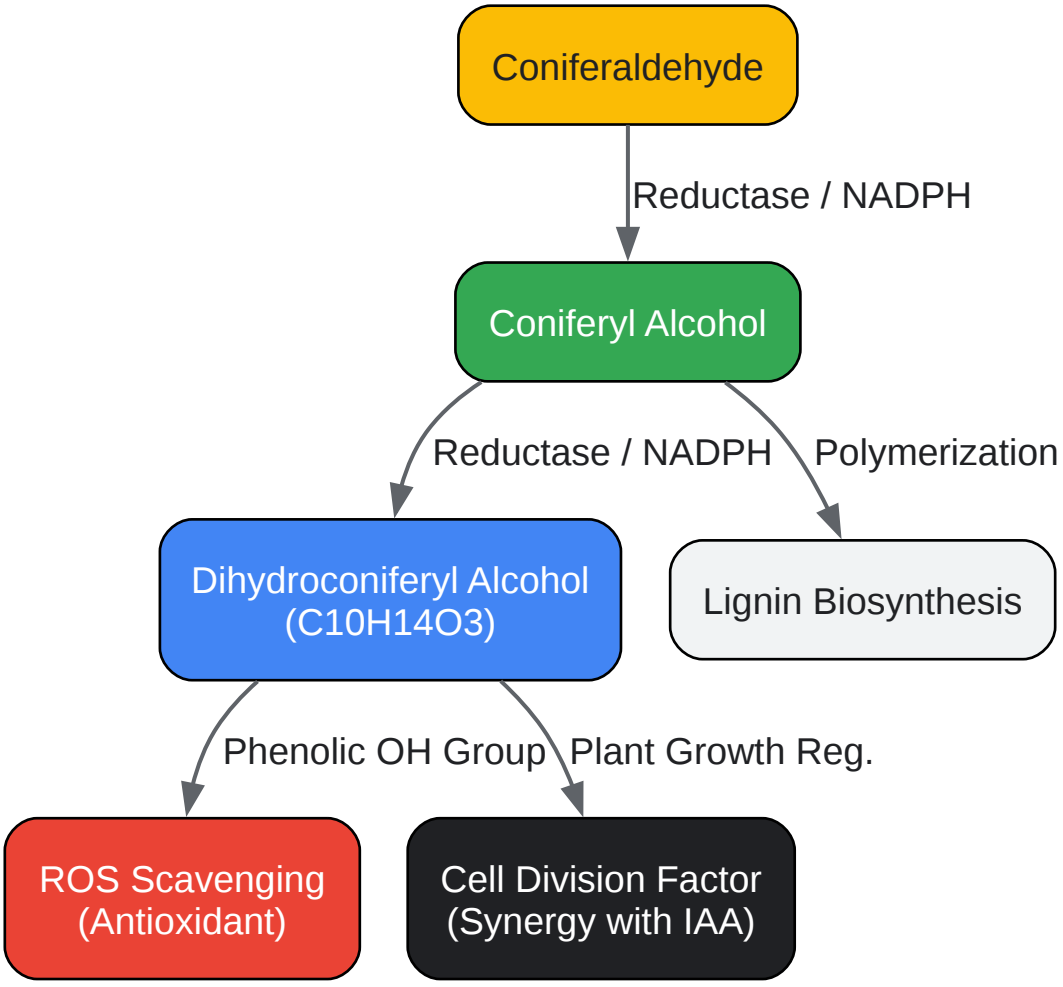
Causality of Reactivity: The spatial and electronic decoupling of the two hydroxyl groups is the cornerstone of DHCA's utility[2]. The phenolic hydroxyl group is electronically conjugated with the aromatic ring, facilitating hydrogen atom transfer (HAT) mechanisms that neutralize reactive oxygen species (ROS), thereby providing its antioxidant properties[3]. Conversely, the aliphatic hydroxyl group on the propanol side chain is nucleophilic but not conjugated, allowing it to undergo selective esterification or acrylation without deactivating the radical-scavenging potential of the phenol ring[2].

Biosynthetic Pathways & Biological Roles

In plant systems, DHCA is an intermediate in the phenylpropanoid pathway, synthesized primarily in the developing xylem. The metabolic flow involves the reduction of coniferaldehyde and coniferyl alcohol, catalyzed by specific reductases in the presence of NADPH[4].

Biologically, DHCA functions as a potent plant growth regulator. It has been isolated from species such as Acer pseudoplatanus and acts as a cell division factor[5]. Crucially, DHCA exhibits a synergistic effect with Indole-3-acetic acid (IAA), inhibiting IAA degradation and significantly enhancing hypocotyl elongation in plant tissues[5].

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Metabolic flow of DHCA synthesis and its downstream biological and chemical functions.

Advanced Applications in Material Science & Drug Development

- Functional Radical-Scavenging Polymers: The asymmetrical diol structure of DHCA has been recently exploited to synthesize biobased polymers that possess mutually exclusive properties: transparency, antistatic behavior, and high antioxidant activity[2]. By directly incorporating natural antioxidants into synthetic polymer backbones, researchers can prevent the leaching of harmful additives typically used in plastics.

- Cosmetic and Fragrance Intermediates: DHCA and its precursor, coniferol, are vital starting materials for the cosmetic fragrance industry. They serve as precursors to floral scents and

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iso-eugenol derivatives, driving demand for consolidated bioproduction from lignocellulosic biomass[6].

Self-Validating Experimental Protocols

To ensure reproducibility and scientific integrity, the following methodologies are designed as self-validating systems.

Protocol 1: Extraction and GC/MS Quantification of DHCA from Plant Matrices

Objective: Accurately quantify endogenous DHCA levels in plant tissues (e.g., xylem or callus cultures).

Causality & Self-Validation: Biological matrices introduce significant variability due to ion suppression and extraction losses. By employing an isotope-dilution strategy, the protocol inherently corrects for these variables. The constant ratio between the endogenous analyte and the heavy isotope validates the extraction efficiency in real-time.

Step-by-Step Methodology:

- Tissue Homogenization: Flash-freeze 500 mg of plant tissue in liquid nitrogen and grind to a fine powder.
- Internal Standard Addition: Spike the powder with 50 ng of ring-13C6-labeled coniferyl alcohol (or 13C-DHCA if available) to act as the internal standard[4].
- Solvent Extraction: Extract the homogenate with 5 mL of cold methanol (MeOH). Sonicate for 15 minutes at 4°C to prevent thermal degradation of phenolic compounds.
- Centrifugation & Concentration: Centrifuge at 10,000 x g for 10 minutes. Collect the supernatant and evaporate to dryness under a gentle stream of nitrogen gas.
- Derivatization: Resuspend the residue in 50 µL of pyridine and 50 µL of N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA). Incubate at 60°C for 30 minutes to form di-TMSi ethers, increasing volatility for GC/MS analysis[4].

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- GC/MS Analysis: Inject 1 µL into the GC/MS. Monitor the specific mass-to-charge (m/z) transitions for the derivatized DHCA and the 13C-labeled standard. Absolute quantification is derived from the peak area ratio.

Protocol 2: Lipase-Catalyzed Selective Acrylation and RAFT Polymerization

Objective: Synthesize antioxidant polymers from DHCA without protecting the phenolic hydroxyl group.

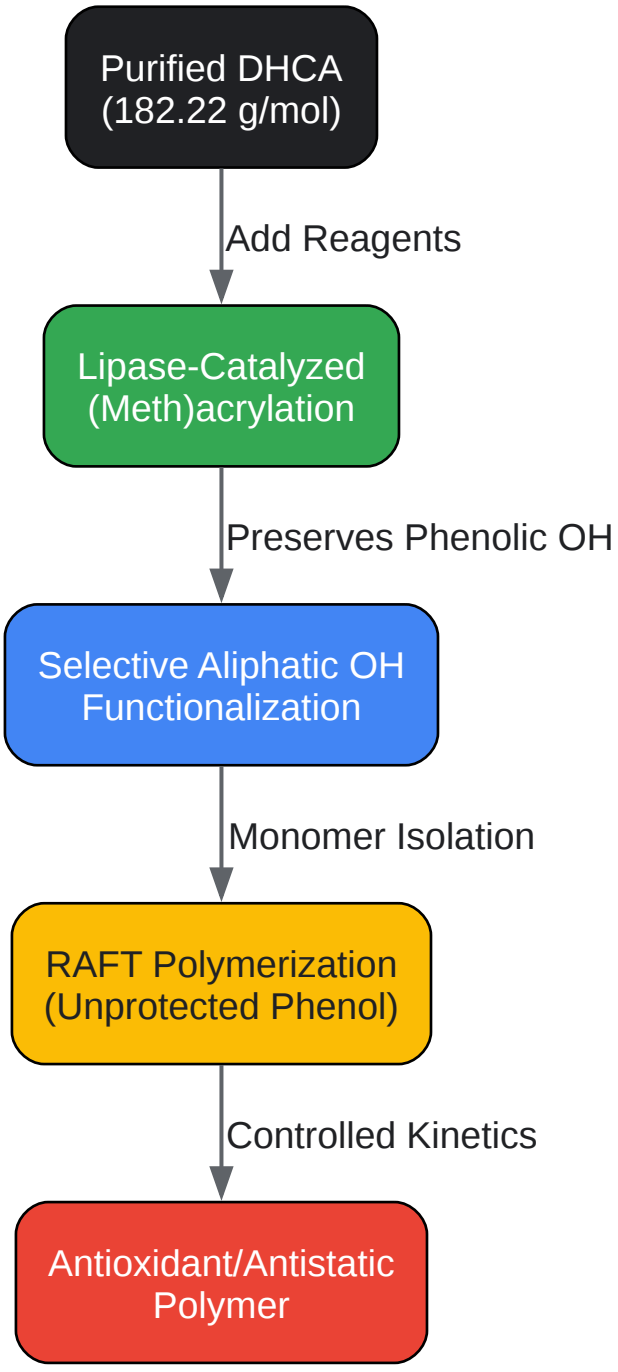
Causality & Self-Validation: Traditional chemical acrylation would indiscriminately attack both hydroxyl groups, necessitating complex protection/deprotection steps that reduce yield. Lipase enzymes provide strict regioselectivity for the aliphatic alcohol. Furthermore, using Reversible Addition-Fragmentation chain-Transfer (RAFT) polymerization allows for kinetic monitoring; a linear increase in molecular weight against monomer conversion confirms that the unprotected phenol is not terminating the radical polymerization, thereby validating the "living" nature of the system[2].

Step-by-Step Methodology:

- Enzymatic Acrylation: Dissolve DHCA (10 mmol) and vinyl methacrylate (30 mmol) in an anhydrous solvent. Add immobilized lipase (e.g., Novozym 438).
- Incubation: Stir the reaction at 50°C for 24 hours. The lipase selectively acylates the aliphatic OH, preserving the phenolic OH[2].
- Purification: Filter the enzyme and purify the mono-methacrylated DHCA monomer via silica gel column chromatography.
- RAFT Polymerization: Combine the purified monomer, a RAFT agent (e.g., CPADB), and a radical initiator (AIBN) in a Schlenk flask. Degas via three freeze-pump-thaw cycles.
- Kinetic Monitoring: Heat to 70°C. Withdraw aliquots every 2 hours for Size Exclusion Chromatography (SEC) and 1H NMR analysis to validate the controlled linear growth of the polymer chain[2].

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- Termination: Quench the reaction by exposing it to oxygen and cooling to 0°C. Precipitate the final antioxidant polymer in cold methanol.



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Workflow for the selective enzymatic functionalization and RAFT polymerization of DHCA.

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